

A Comparative Analysis of Organic Violet Pigments: Focus on Pigment Violet 2

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Compound of Interest

Compound Name: *Pigment Violet 2*

Cat. No.: *B1143388*

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This guide provides a detailed comparison of **Pigment Violet 2** against other commercially significant organic violet pigments, including Pigment Violet 19, **Pigment Violet 23**, and **Pigment Violet 29**. The information is tailored for researchers, scientists, and professionals in drug development who require a deep understanding of pigment properties for various applications.

Quantitative Performance Data

The following tables summarize the key performance indicators for **Pigment Violet 2** and its alternatives. Data has been compiled from various technical datasheets and scientific sources.

Table 1: General and Physical Properties

Property	Pigment Violet 2	Pigment Violet 19	Pigment Violet 23	Pigment Violet 29
C.I. Name	Pigment Violet 2	Pigment Violet 19	Pigment Violet 23	Pigment Violet 29
C.I. Number	45175:1[1]	73900[2]	51319[3]	71129[4]
Chemical Class	Triarylcarbonium[1]	Quinacridone[2]	Dioxazine[3]	Perylene[4]
Shade	Reddish Violet[5][6]	Bluish to Reddish Violet[2][7]	Bluish Violet[3]	Dark Red Purple (Bordeaux)[4]
Density (g/cm ³)	~1.7 - 1.8[1]	~1.8	~1.53[8]	Not widely reported
Oil Absorption (g/100g)	45-55[5][6]	45-55[2][7]	40-50[9]	Not widely reported

Table 2: Fastness Properties (Scale: 1-5, where 5 is excellent; Lightfastness: 1-8, where 8 is excellent)

Property	Pigment Violet 2	Pigment Violet 19	Pigment Violet 23	Pigment Violet 29
Lightfastness	4-5[1][5][6]	8[7][10]	7-8[8][9]	High
Heat Resistance (°C)	160[1][5][6]	250-300[7][10]	250[9]	High
Water Resistance	4[1][11]	5[10]	5[3]	Highly Insoluble[4]
Oil Resistance	3[1][11]	5[10]	5[3]	Not widely reported
Acid Resistance	5[1][11]	5[2][10]	5[3]	High
Alkali Resistance	4[1][11]	5[2][10]	5[3]	High

Experimental Protocols

The data presented in this guide is typically generated using standardized testing methodologies. Below are summaries of the key experimental protocols.

Lightfastness Testing (ASTM D4303)

This standard test method is used to determine the lightfastness of colorants in artists' materials, which can be adapted for other applications.[\[5\]](#)[\[12\]](#)[\[13\]](#)

- **Specimen Preparation:** The pigment is dispersed in a suitable binder and applied uniformly to a substrate. A portion of the specimen is masked to serve as an unexposed control.
- **Exposure:** The specimens are exposed to a controlled light source, which can be natural daylight filtered through glass or an artificial source like a xenon-arc or fluorescent lamp that simulates indoor lighting conditions.[\[5\]](#)[\[13\]](#)
- **Evaluation:** The color change between the exposed and unexposed portions of the specimen is measured using a spectrophotometer or colorimeter. The color difference (ΔE) is *calculated using the CIE 1976 Lab color difference equation*.[\[12\]](#)
- **Rating:** The lightfastness is then categorized on a scale of I to V (or a numerical scale of 1 to 8), with I (8) representing the highest lightfastness.

Heat Stability Testing (ISO 787-21)

This international standard specifies a general method for comparing the heat stability of pigments.[\[1\]](#)[\[14\]](#)[\[15\]](#)

- **Sample Preparation:** A dispersion of the pigment in a stoving medium (e.g., a baking enamel) is prepared.
- **Application:** The pigmented medium is applied to a suitable substrate (e.g., a steel panel).
- **Heating:** The coated panels are heated in an oven at a specified temperature for a defined period. A series of panels may be heated at different temperatures.

- **Comparison:** The color of the heated panels is compared to that of an unheated control panel or a panel heated at a lower temperature. The heat stability is reported as the maximum temperature at which no significant color change occurs.

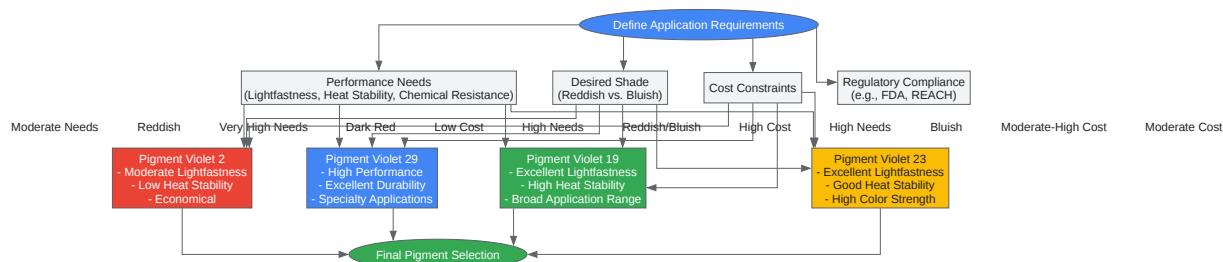
Chemical Resistance Testing (ASTM D1308)

This test method evaluates the effect of household and industrial chemicals on clear and pigmented organic finishes.[\[16\]](#)[\[17\]](#)[\[18\]](#)

- **Test Panel Preparation:** The pigment is incorporated into a coating system, which is then applied to standardized test panels.[\[19\]](#)
- **Test Procedures:** The test can be conducted in two ways:
 - **Spot Test:** A small amount of the test chemical is placed on the coated surface and may be covered with a watch glass for a specified duration.[\[19\]](#)
 - **Immersion Test:** The coated panel is partially or fully immersed in the test chemical.[\[19\]](#)
- **Evaluation:** After the specified exposure time, the panels are examined for any changes in appearance, such as discoloration, blistering, loss of adhesion, or changes in gloss.[\[16\]](#)[\[17\]](#)
The resistance is typically rated on a numerical or descriptive scale.

Visualizing the Pigment Selection Process

The selection of an appropriate violet pigment is a multi-faceted process that depends on the specific requirements of the application. The following diagram illustrates a logical workflow for this decision-making process.



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Caption: A workflow for selecting an organic violet pigment based on key performance and application criteria.

Concluding Remarks

Pigment Violet 2 is a cost-effective option for applications where high heat and light stability are not primary concerns, such as in certain printing inks.[5][6] In contrast, **Pigment Violet 19** (a quinacridone) and **Pigment Violet 23** (a dioxazine) offer significantly superior lightfastness and heat stability, making them suitable for more demanding applications like automotive coatings and durable plastics.[7][9] **Pigment Violet 29**, a perylene pigment, is a high-performance option often used in specialized applications requiring exceptional durability.[4][20] The choice of pigment should always be guided by a thorough evaluation of the performance requirements of the end-use application against the properties and cost of the pigment.

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